

# Procyanidin B2 and Hair Growth: A Comparative Analysis of Published Findings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Procyanidin B2

Cat. No.: B192186

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **Procyanidin B2**'s performance in promoting hair growth against other alternatives, supported by experimental data from key published studies. The following sections detail the experimental protocols, quantitative outcomes, and proposed mechanisms of action to facilitate the replication and extension of these findings.

## Executive Summary

**Procyanidin B2**, a naturally occurring flavonoid found in apples, has demonstrated significant hair growth-promoting effects in a series of in vitro, in vivo, and human clinical studies.

Research highlights its ability to stimulate the proliferation of hair epithelial cells, induce the anagen (growth) phase of the hair cycle, and increase hair density and diameter.

Mechanistically, **Procyanidin B2** is believed to exert its effects through the inhibition of Protein Kinase C (PKC) isozymes and by counteracting the catagen-inducing effects of Transforming Growth Factor-beta (TGF- $\beta$ ). Comparative studies suggest its efficacy is comparable to, and in some aspects potentially superior to, established hair loss treatments like minoxidil, particularly concerning side effects.

## Quantitative Data Comparison

The following tables summarize the key quantitative findings from pivotal studies on **Procyanidin B2** and its comparators.

Table 1: In Vitro Proliferation of Murine Hair Epithelial Cells

Treatment	Concentration	Proliferation Rate (% of Control)	Source
Procyanidin B2	30 $\mu$ M	~300%	<a href="#">[1]</a>
Procyanidin C-1	3 $\mu$ M	~220%	<a href="#">[1]</a>
Minoxidil	Optimal Concentration	~160%	<a href="#">[2]</a>
(-)-epicatechin	Not Specified	Minimal Activity	<a href="#">[3]</a>

Table 2: In Vivo Hair Growth in C3H Mice (Topical Application)

Treatment (1%)	Mean Hair Regeneration Area (%)	Standard Deviation	Source
Procyanidin B2	69.6%	$\pm$ 21.8%	<a href="#">[1]</a>
Procyanidin B3	80.9%	$\pm$ 13.0%	<a href="#">[1]</a>
Procyanidin C-1	78.3%	$\pm$ 7.6%	<a href="#">[3]</a>
Minoxidil	81.2%	$\pm$ 10.5%	<a href="#">[3]</a>
Vehicle (Control)	41.7%	$\pm$ 16.3%	<a href="#">[1]</a>

Table 3: Human Clinical Trials for Androgenetic Alopecia (Topical Application)

Treatment	Duration	Change in Total Hair Count (per 0.25 cm <sup>2</sup> )	Change in Terminal Hair Count (per 0.25 cm <sup>2</sup> )	Source
1% Procyanidin B2	4 months	+3.67 ± 4.09	Not Reported	[4]
Placebo	4 months	-2.54 ± 4.00	Not Reported	[4]
1% Procyanidin B2	6 months	+6.68 ± 5.53	+1.99 ± 2.58	[5]
Placebo	6 months	+0.08 ± 4.56	-0.82 ± 3.40	[5]

## Detailed Experimental Protocols

### In Vitro Murine Hair Epithelial Cell Proliferation Assay

- Cell Isolation and Culture: Hair epithelial cells were isolated from the dorsal skin of C3H/HeNCrj mice and cultured in MCDB 153 medium. Dermal fibroblasts were obtained from the EDTA-trypsin-treated dermis of the same mouse strain and cultured in DMEM medium[2].
- Treatment: **Procyanidin B2**, purified from apples to a purity exceeding 94% (w/w), was added to the cell culture at various concentrations. Minoxidil and (-)-epicatechin were used as comparative compounds[3].
- Assay: The growth-promoting activity was evaluated by measuring the proliferation of the hair epithelial cells relative to a control group. The cells were cultured for 5 days with the respective treatments[1].

### In Vivo Murine Hair Growth Study

- Animal Model: C3H/HeSlc mice in the telogen (resting) phase of the hair cycle were used[3].
- Treatment: The dorsal area of the mice was shaved. A 1% solution of **Procyanidin B2**, Procyanidin C-1, or minoxidil in a vehicle was topically applied. The vehicle without the active compounds served as the control[3].

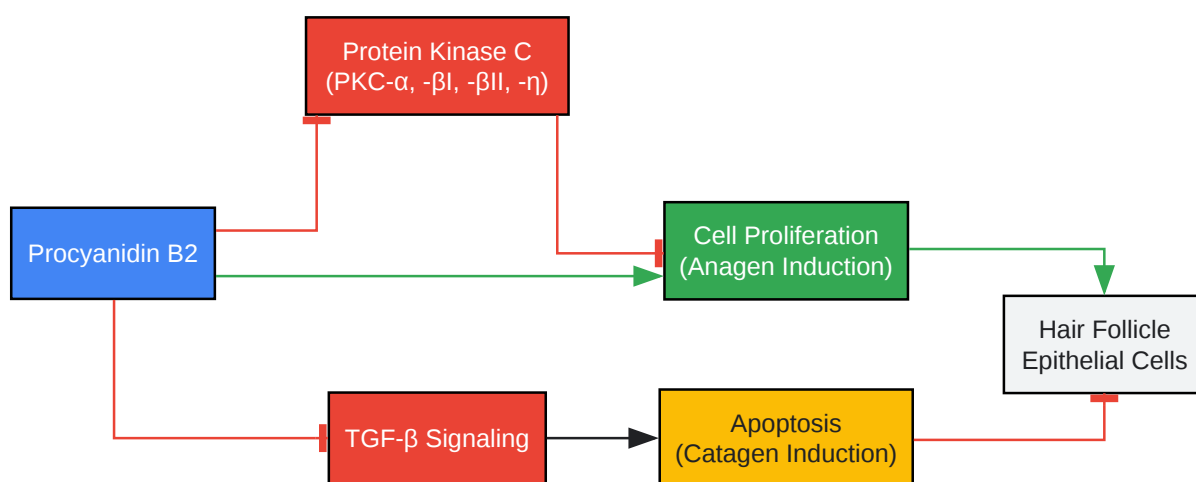
- Evaluation: The hair-growing activity was assessed by measuring the area of hair regeneration as a percentage of the total shaven area[1].

## Human Clinical Trials for Androgenetic Alopecia

- Study Design: Double-blind, placebo-controlled clinical trials were conducted on male subjects with androgenetic alopecia[4][5].
- Topical Formulation: A 1% (w/w) **Procyanidin B2** tonic was prepared. The formulation included 70% ethanol, 10% 1,3-butylene glycol, and other excipients. The placebo was the same vehicle without **Procyanidin B2**[6].
- Application: Subjects applied approximately 1.8 mL of the tonic to the affected scalp area twice daily, delivering a daily dose of about 30 mg of **Procyanidin B2**[6].
- Evaluation: Hair growth was evaluated using macrophotography to determine the change in the number of total and terminal hairs (defined as hairs with a diameter greater than 60  $\mu\text{m}$ ) in a designated 0.25  $\text{cm}^2$  area of the scalp. Hair diameter was also measured[5].

## Signaling Pathways and Experimental Workflows

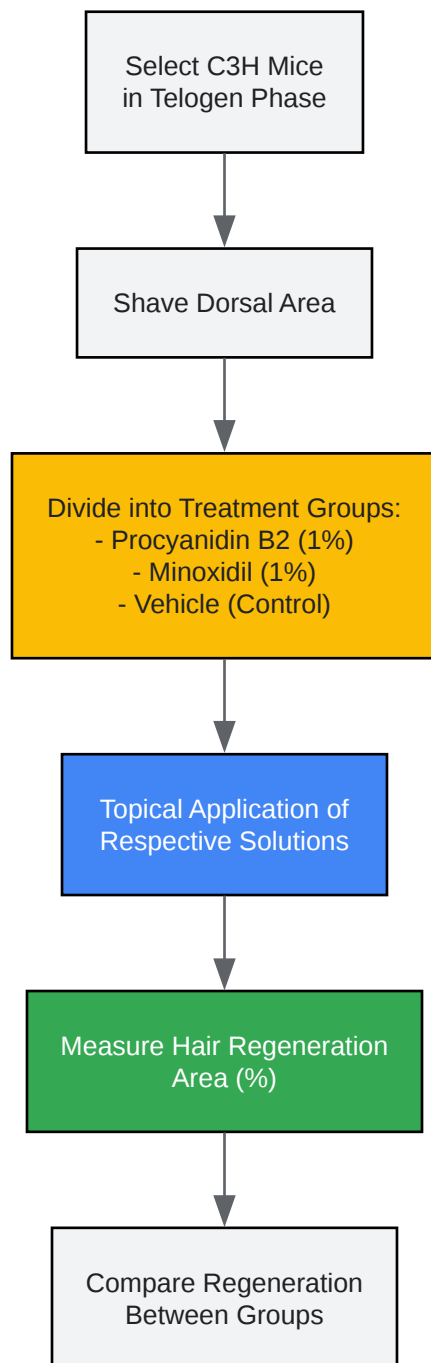
### Proposed Mechanism of Action of Procyanidin B2



[Click to download full resolution via product page](#)

Caption: **Procyanidin B2**'s proposed mechanism of action in promoting hair growth.

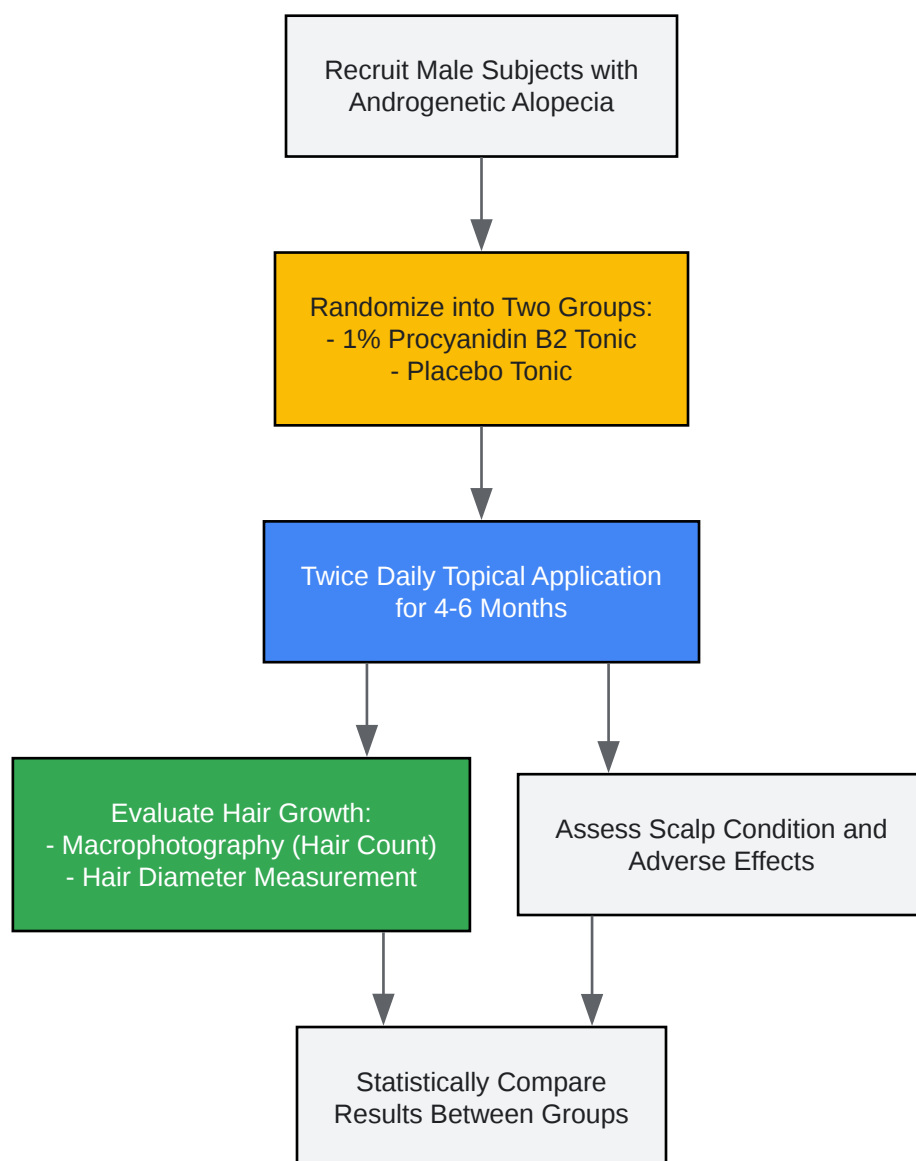
## In Vivo Murine Hair Growth Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the in vivo murine hair growth study.

## Human Clinical Trial Workflow



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [turkjdermatol.com](http://turkjdermatol.com) [turkjdermatol.com]
- 2. [scribd.com](http://scribd.com) [scribd.com]

- 3. [img.cosmeticsandtoiletries.com](http://img.cosmeticsandtoiletries.com) [[img.cosmeticsandtoiletries.com](http://img.cosmeticsandtoiletries.com)]
- 4. The first clinical trial of topical application of procyanidin B-2 to investigate its potential as a hair growing agent - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 5. Investigation of topical application of procyanidin B-2 from apple to identify its potential use as a hair growing agent - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 6. [eeose.com](http://eeose.com) [[eeose.com](http://eeose.com)]
- To cite this document: BenchChem. [Procyanidin B2 and Hair Growth: A Comparative Analysis of Published Findings]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b192186#replicating-published-findings-on-procyanidin-b2-s-hair-growth-effects>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)